

A Technical Guide to the Safety and Handling of D-Glucitol-3-13C

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **D-Glucitol-3-13C**, a stable isotope-labeled form of D-Glucitol (also known as D-Sorbitol). While the isotopic label does not impart radioactivity, adherence to proper laboratory practices is essential to ensure the integrity of the compound and the safety of personnel.[1][2]

Compound Identification and Properties

D-Glucitol-3-13C is a sugar alcohol where the carbon atom at the third position has been replaced with a stable carbon-13 isotope.[3] This labeling is primarily used for tracking the molecule in metabolic studies and other research applications using techniques like mass spectrometry and NMR spectroscopy.[4][5] Its chemical and physical properties are essentially identical to its unlabeled counterpart, D-Glucitol.

Table 1: Physical and Chemical Properties of D-Glucitol



Property	Value	Source(s)
Molecular Formula	C ₅ ¹³ CH ₁₄ O ₆	
Molecular Weight	183.17 g/mol	
Appearance	White or almost white, crystalline powder	
Odor	Odorless	-
рН	5.0 - 7.0 (in aqueous solution)	
Melting Point	89 - 101 °C (can vary with crystalline form)	
Boiling Point	295 °C / 563 °F	-
Solubility	Soluble in water	-
Stability	Stable under normal conditions	-

Hazard Identification and Safety Precautions

According to the Globally Harmonized System (GHS), D-Glucitol is not classified as a hazardous substance or mixture. However, it is crucial to handle it in accordance with good industrial hygiene and safety practices.

Table 2: Hazard and Precautionary Statements

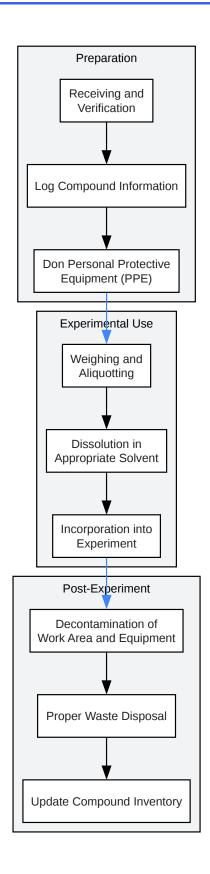


Hazard Category	GHS Classification	Precautionary Measures
Acute Toxicity	Not Classified	Avoid ingestion and inhalation of dust.
Skin Corrosion/Irritation	Not Classified	Wear protective gloves and clothing to prevent skin exposure.
Eye Damage/Irritation	Not Classified	Wear appropriate protective eyeglasses or chemical safety goggles.
Respiratory/Skin Sensitization	Not Classified	Ensure adequate ventilation, especially in confined areas.

Experimental Protocols and Handling Procedures General Handling Workflow

The following diagram illustrates a standard workflow for handling **D-Glucitol-3-13C** in a laboratory setting.





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General Laboratory Workflow for D-Glucitol-3-13C



Detailed Methodologies

Receiving and Storage:

- · Upon receipt, verify the compound's identity and integrity.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- For hygroscopic materials like D-Glucitol, storage in a desiccator or a dry box is ideal.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSHapproved goggles.
- Skin Protection: Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.

Weighing and Handling:

- Handle in a well-ventilated area or under a chemical fume hood to avoid dust generation.
- Use appropriate tools to handle the solid material to prevent contamination.

Spill and Waste Disposal:

- Small Spills: Use appropriate tools to put the spilled solid in a convenient waste disposal
 container. Clean the affected area by spreading water on the contaminated surface and
 dispose of it according to local and regional authority requirements.
- Large Spills: Use a shovel to put the material into a convenient waste disposal container.
- Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Do not let the product enter drains.

Emergency Procedures



Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	-
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.	_

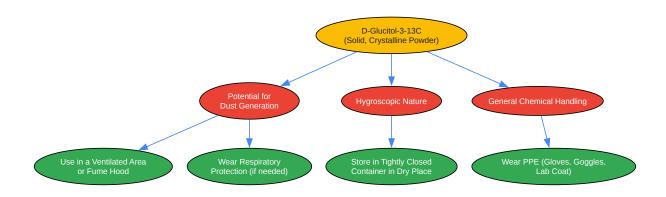
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce carbon oxides.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Logical Relationships of Safety Precautions

The following diagram illustrates the relationship between the compound's properties and the required safety measures.





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